

Aumitin stability storage conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Aumitin

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Aumitin Stability & Storage Guide

Storage Condition	Powder Form	Solution in DMSO
Short-term	-20°C [1] [2]	-80°C (for 6 months) [1]
Long-term	-20°C for 3 years [1] [2]	-20°C (for 1 month) [1]
Shipping	Room temperature (a few days) [1]	-

Property	Specification
Purity	≥98% [1]
Appearance	White to off-white solid powder [1]
Solubility (in DMSO)	~100 mg/mL (~232.61 mM) [1]

Experimental Stability Protocols

Preparing Stock Solutions

Aumitin is highly soluble in DMSO. The following table can help you prepare stock solutions [1]:

Desired Concentration	Volume of Solvent per 1 mg of Aumitin
1 mM	2.3261 mL
5 mM	0.4652 mL
10 mM	0.2326 mL
20 mM	0.1163 mL

Example Calculation: To make a 10 mM stock solution, dissolve 1 mg of **Aumitin** in 0.2326 mL of anhydrous DMSO.

Preparing a Working Solution for Animal Studies

The following is a common formulation for *in vivo* studies, based on a 10 mg/kg dosage for a 20 g mouse [2]:

- **Prepare Mother Liquor:** Dissolve the drug in DMSO to a concentration of 40 mg/mL.
- **Prepare In Vivo Formulation:**
 - 5% DMSO (50 μ L of mother liquor)
 - 30% PEG300 (300 μ L)
 - 5% Tween 80 (50 μ L)
 - 60% Saline (600 μ L) This yields a final working solution concentration of 2 mg/mL. Always use freshly prepared *in vivo* formulations.

Troubleshooting FAQs

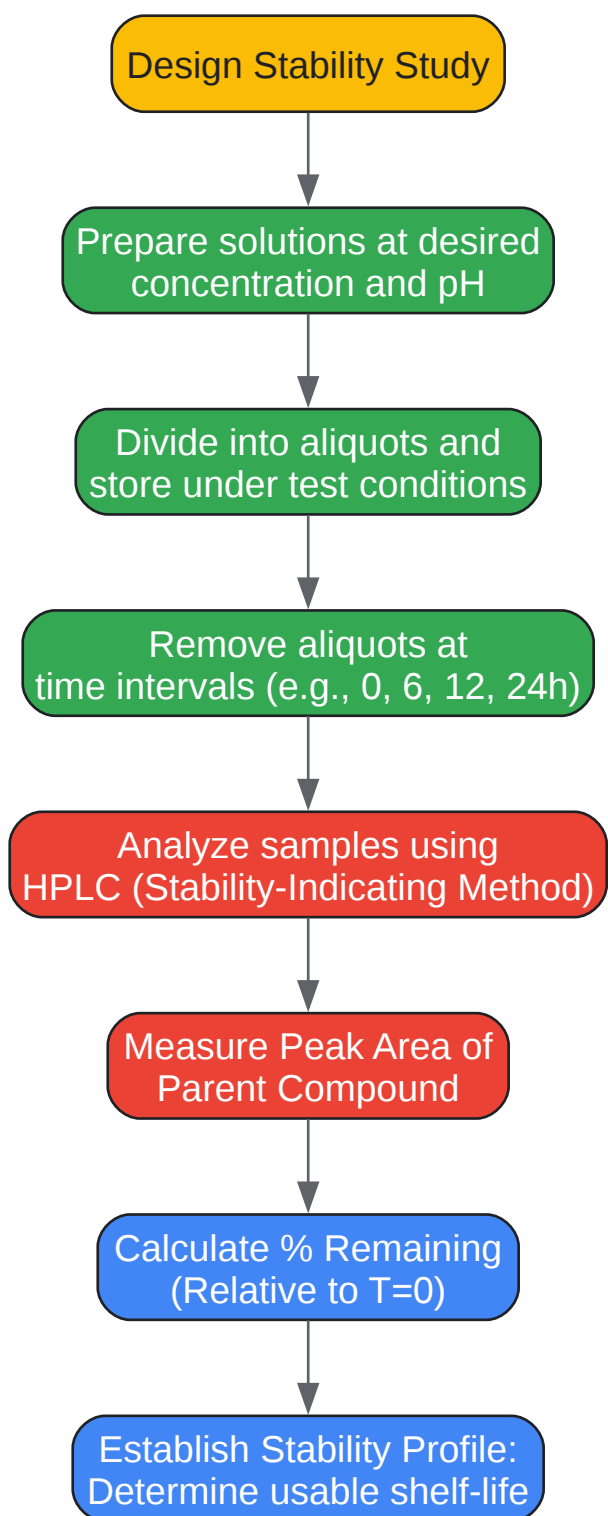
Q: My Aumitin solution appears discolored. Is it still usable? A: Fresh **Aumitin** powder is white to off-white [1]. Any significant discoloration suggests degradation. For critical experiments, it is safest to prepare a fresh solution from a new powder aliquot.

Q: Can I store Aumitin in aqueous buffer? A: No definitive public data exists on **Aumitin**'s stability in aqueous buffers. The provided protocols use DMSO. If an aqueous solution is necessary, you must empirically determine the stability using a validated HPLC method over your required experimental timeframe.

Q: The powder was left at room temperature for a week during shipping. Is it still stable? A: The manufacturer indicates the product is stable at ambient temperature for a few days during ordinary shipping [1]. A one-week exposure may be acceptable, but for definitive results, you should compare the performance of the shipped sample against a properly stored sample in a pilot experiment.

Experimental Stability Assessment Workflow

For projects requiring precise concentration or activity data, designing a stability study is crucial. The diagram below outlines a general workflow for this process.



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Key Considerations for Researchers

- **Data Limitation:** The information provided is primarily from vendor datasheets. For rigorous research, you should conduct your own stability studies under specific experimental conditions.
- **Avoid Freezing Solutions:** The guidance is for powder storage. Freezing and thawing DMSO solutions can lead to water absorption and precipitation; store solutions as recommended and avoid repeated freeze-thaw cycles [1].
- **Contact the Manufacturer:** For highly specific questions, directly contact the technical support of the supplier (e.g., InvivoChem or TargetMol) as they may have unpublished stability data [1] [2].

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References

1. | autophagy inhibitor | CAS# 946293-78-3 | InvivoChem Aumitin [[invivochem.com](https://www.invivochem.com)]
2. | Autophagy | TargetMol Aumitin [[targetmol.com](https://www.targetmol.com)]

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Address: Ontario, CA 91761, United States

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